Foreword: Charting the Analytical Landscape of Fluorinated Heterocycles

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Compound of Interest

Compound Name:	*(2,3,5-Trifluoropyridin-4-yl)methanol*
CAS No.:	*100202-73-1*
Cat. No.:	*B3345037*

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In the realm of modern drug discovery and development, fluorinated pyridine scaffolds represent a cornerstone of medicinal chemistry. Their unique electronic properties and metabolic stability make them prized building blocks for novel therapeutics.[1] **(2,3,5-Trifluoropyridin-4-yl)methanol** is one such critical intermediate, and its unambiguous characterization is paramount for ensuring the integrity of the synthetic pipeline and the quality of the final active pharmaceutical ingredient (API). Mass spectrometry stands as the definitive analytical tool for this purpose, offering unparalleled sensitivity and structural insight.[2]

This guide is designed not as a rigid protocol, but as a comprehensive strategic overview for researchers, scientists, and drug development professionals. It synthesizes fundamental principles with field-proven methodologies to provide a robust framework for the mass spectrometric analysis of **(2,3,5-Trifluoropyridin-4-yl)methanol**. We will explore the causality behind experimental choices, establish self-validating analytical systems, and ground our discussion in authoritative scientific literature.

The Analyte: Physicochemical Profile

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A thorough understanding of the analyte is the foundation of any successful mass spectrometric analysis. **(2,3,5-Trifluoropyridin-4-yl)methanol** is a structurally distinct molecule whose features directly inform our analytical strategy.

The presence of a polar hydroxyl (-OH) group, a heteroaromatic pyridine ring, and multiple highly electronegative fluorine atoms dictates its behavior in the ion source and its subsequent fragmentation.

Property	Value	Source / Note
Chemical Name	(2,3,5-Trifluoropyridin-4-yl)methanol	IUPAC
Alternate Name	4-hydroxymethyl-2,3,5-trifluoropyridine	-
Molecular Formula	$C_6H_4F_3NO$	Calculated
Monoisotopic Mass	163.0245 g/mol	Calculated
Molecular Weight	163.09 g/mol	Calculated
Key Features	Pyridine Ring, Three Fluorine Substituents, Primary Alcohol	Structural Analysis

A synthesis for this compound has been described, confirming its structure and availability for research purposes.[3]

Strategic Ionization: Selecting the Right Tool for the Task

The choice of ionization technique is the most critical decision in a mass spectrometry experiment. It governs whether we primarily observe the intact molecule or a rich fingerprint of its structural fragments. For **(2,3,5-Trifluoropyridin-4-yl)methanol**, a dual-pronged approach using both a "soft" and a "hard" ionization method is recommended to gain a complete picture.

Electrospray Ionization (ESI): For Unambiguous Molecular Weight Confirmation

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ESI is a soft ionization technique ideal for polar molecules, making it perfectly suited for confirming the molecular weight of our analyte.[4] Ionization occurs by creating a fine spray of charged droplets, from which ions are desolvated into the gas phase with minimal internal energy, thus preserving the intact molecule.[5]

- Why ESI? The primary alcohol and the nitrogen atom of the pyridine ring are readily protonated in a positive ion mode, yielding a strong signal for the protonated molecule, $[M+H]^+$. This provides a clear and immediate confirmation of the compound's mass.
- Expected Ions: The primary ion observed will be the protonated molecule. Depending on the solvent system, sodium $[M+Na]^+$ or potassium $[M+K]^+$ adducts may also be present.
- Trustworthiness: The detection of an ion at the calculated m/z for $[M+H]^+$ provides a high-confidence validation of the target molecule's presence. The unique properties of fluorinated compounds can influence ESI efficiency, but the polarity of the methanol group ensures robust ionization.[5]

Electron Ionization (EI): For In-Depth Structural Elucidation

EI is a classic hard ionization technique that bombards the analyte with high-energy electrons (typically 70 eV).[6][7] This process imparts significant excess energy into the molecule, resulting in the formation of a molecular ion ($M^{+\bullet}$) that is often unstable and undergoes extensive, reproducible fragmentation.[8] The resulting pattern of fragment ions serves as a structural "fingerprint."

- Why EI? While ESI confirms what the mass is, EI helps to confirm what the structure is. The fragmentation pattern provides definitive evidence for the connectivity of the pyridine ring, the fluorine atoms, and the methanol substituent. The use of 70 eV is standard as it produces stable and library-comparable spectra.[7]
- Expected Behavior: Aromatic and heteroaromatic rings tend to form stable molecular ions, so a peak for $M^{+\bullet}$ at m/z 163 should be observable.[9] Subsequent fragmentation will be driven by the loss of stable neutral molecules and radicals.

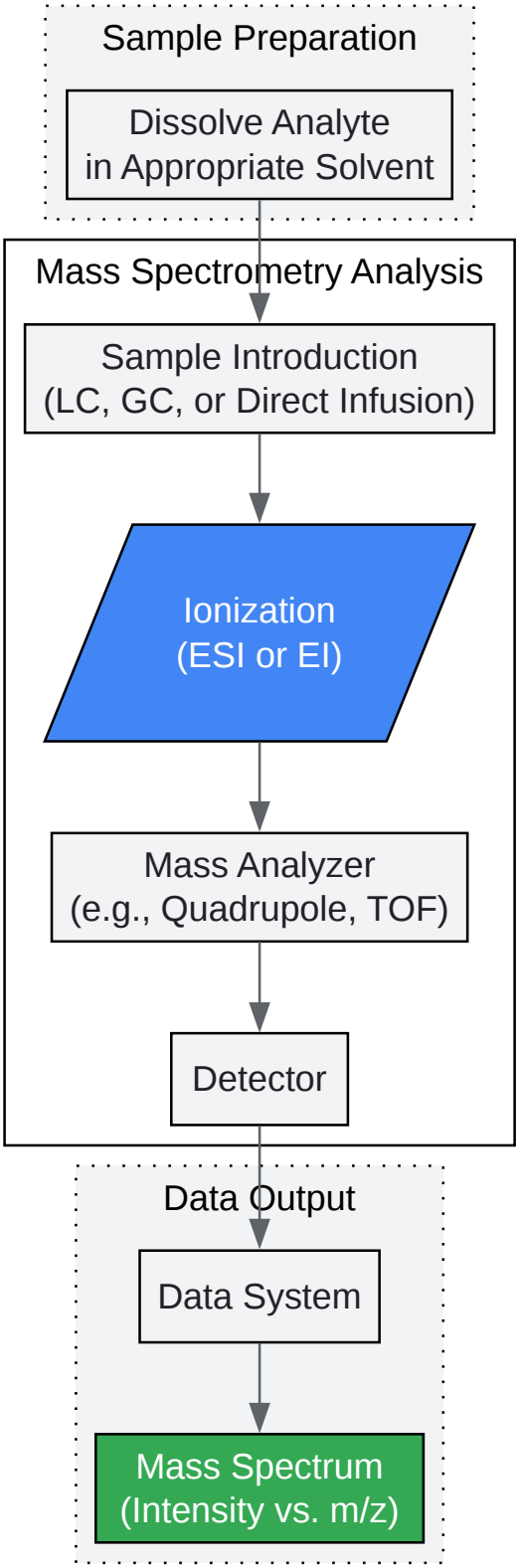
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- Trustworthiness: The fragmentation pathways of organic molecules follow well-understood chemical principles. By rationalizing the observed fragment ions, we can validate the proposed structure of **(2,3,5-Trifluoropyridin-4-yl)methanol** with high certainty.

Mass Spectrometry Workflow and Predicted Fragmentation

A systematic workflow ensures reproducible and high-quality data. The general process is visualized below, followed by a detailed exploration of the expected fragmentation patterns.

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Caption: Generalized workflow for mass spectrometry analysis.

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Predicted Mass Spectra Data

The following table summarizes the key ions we anticipate observing in both ESI and EI modes. These predictions are based on the monoisotopic mass and fundamental principles of mass spectrometry.

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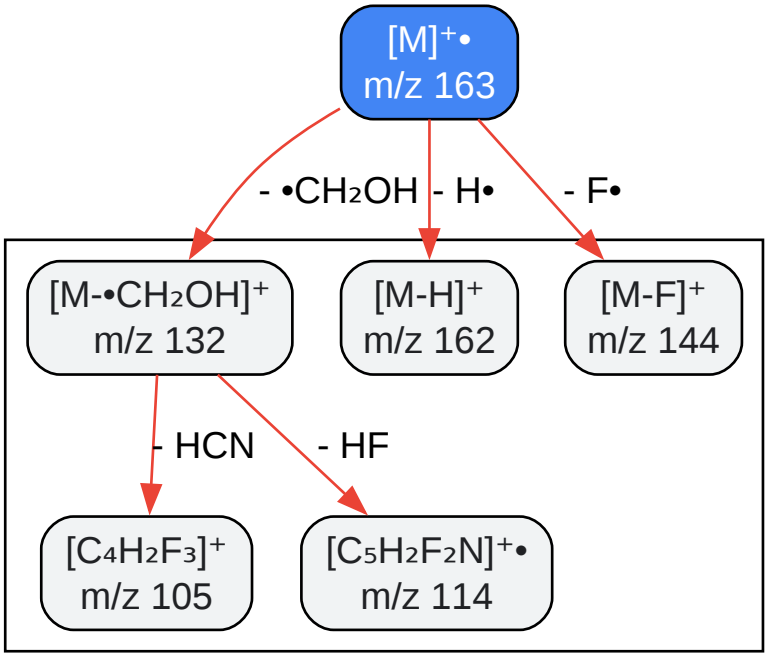
Ionization Mode	Ion Type	Formula	Calculated m/z	Notes
ESI (+)	Protonated Molecule	$[C_6H_4F_3NO + H]^+$	164.0318	The primary ion expected; confirms molecular weight.
Sodium Adduct	$[C_6H_4F_3NO + Na]^+$	186.0137	Often observed, especially with glass vials or sodium contamination.	
EI	Molecular Ion	$[C_6H_4F_3NO]^{+\bullet}$	163.0245	Radical cation; its presence indicates some stability.
Fragment	$[C_6H_3F_3NO]^{+\bullet}$	162.0167	Loss of a hydrogen radical (-H•).	
Fragment	$[C_5H_2F_3N]^+$	132.0161	Loss of the hydroxymethyl radical (-•CH_2OH). A significant fragment.	
Fragment	$[C_6H_4F_2NO]^+$	144.0298	Loss of a fluorine radical (-F•).	
Fragment	$[C_5HF_3N]^{+\bullet}$	131.0083	Loss of H_2O from the molecular ion via rearrangement.	
Fragment	$[C_5H_2F_2N]^{+\bullet}$	114.0178	Loss of HF from the $[M-CH_2OH]^+$	

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			ion.
Fragment	$[C_4H_2F_3]^+$	105.0103	Loss of HCN from the $[M-CH_2OH]^+$ ion, a classic pyridine ring fragmentation.

Proposed EI Fragmentation Pathway

The fragmentation of the molecular ion in EI mode is a cascade of reactions. The most plausible pathways are dictated by the formation of the most stable ions and neutral species. The pyridine ring provides a stable core, while the C-C bond to the methanol group and the C-F bonds are likely points of cleavage.



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Caption: Proposed major fragmentation pathways under Electron Ionization (EI).

This proposed pathway is a logical deduction based on established fragmentation rules.[10] The loss of the hydroxymethyl radical is highly probable due to the relative weakness of the C-

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C bond adjacent to the aromatic ring. The subsequent loss of stable neutrals like HCN (from ring fragmentation) and HF are characteristic of fluorinated pyridines.[11]

Experimental Protocols: A Self-Validating System

The following protocols are designed to be robust and self-validating. Each includes system suitability checks to ensure the instrument is performing optimally before sample analysis.

Protocol for ESI-MS Analysis via Direct Infusion

This protocol is optimized for rapid molecular weight confirmation.

- Sample Preparation:
  - Accurately prepare a 1 mg/mL stock solution of **(2,3,5-Trifluoropyridin-4-yl)methanol** in HPLC-grade methanol.
  - Create a working solution by diluting the stock solution to 10 µg/mL in 50:50 acetonitrile:water with 0.1% formic acid. The acid promotes protonation.
- Instrumentation & Setup (Typical Parameters):
  - Mass Spectrometer: Any ESI-equipped instrument (e.g., Q-TOF, Orbitrap).[12]
  - Infusion: Use a syringe pump for direct infusion at a flow rate of 5-10 µL/min.
  - Ion Source: ESI, Positive Ion Mode.
  - Capillary Voltage: +3.5 to +4.5 kV.
  - Drying Gas (N_2): Temperature 300-350 °C, Flow Rate 8-12 L/min.
  - Nebulizer Gas (N_2): Pressure 30-45 psi.
  - Mass Range: m/z 50-500.
- System Suitability Test (SST):

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- Infuse a standard solution (e.g., reserpine or a suitable calibrant) to verify mass accuracy and instrument sensitivity are within acceptable limits (< 5 ppm mass error).

- Data Acquisition:
  - Infuse a solvent blank (50:50 ACN:H_2O + 0.1% FA) for 1 minute to establish a baseline.
  - Infuse the 10 µg/mL sample solution and acquire data for 2-3 minutes.

- Data Analysis:
  - Process the acquired spectrum.
  - Identify the peak corresponding to the calculated $[M+H]^+$ (m/z 164.0318).
  - Check for the presence of $[M+Na]^+$ (m/z 186.0137) and other adducts. Confirm the mass accuracy of the observed ions.

Protocol for EI-MS Analysis via Gas Chromatography (GC-MS)

This protocol is designed for detailed structural analysis and impurity profiling.

- Sample Preparation:
  - Prepare a 1 mg/mL solution of the analyte in a volatile solvent such as dichloromethane or ethyl acetate.

- Instrumentation & Setup (Typical Parameters):
  - Mass Spectrometer: A GC-MS system with an EI source.
  - GC Column: A standard, non-polar column (e.g., HP-5ms, 30 m x 0.25 mm x 0.25 µm) is a good starting point.
  - Carrier Gas: Helium, constant flow rate of 1.0-1.2 mL/min.
  - Injection: 1 µL injection, Split mode (e.g., 50:1 split ratio) to avoid overloading the detector.

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- Injector Temperature: 250 °C.
- Oven Program: Start at 80 °C, hold for 1 min, ramp at 15 °C/min to 280 °C, hold for 5 min. (This program should be optimized based on analyte retention time).
- EI Source Temperature: 230 °C.
- Electron Energy: 70 eV.
- Mass Range: m/z 35-400.

- System Suitability Test (SST):
  - Inject a standard compound (e.g., PFTBA or Octafluoronaphthalene) to check the tune of the mass spectrometer, ensuring correct isotopic ratios and fragmentation patterns.
- Data Acquisition:
  - Inject a solvent blank to check for system contamination.
  - Inject the prepared sample solution.
- Data Analysis:
  - Extract the mass spectrum from the apex of the analyte's chromatographic peak.
  - Identify the molecular ion peak ($M^{+}\bullet$) at m/z 163.
  - Compare the observed fragment ions to the predicted values and proposed fragmentation pathway. The relative abundance of each fragment provides clues to its stability.

Applications in a Drug Development Context

The mass spectrometric data for **(2,3,5-Trifluoropyridin-4-yl)methanol** is not merely an academic exercise; it is a critical asset in the pharmaceutical industry.[2]

- Reaction Monitoring: Rapid ESI-MS analysis of reaction aliquots can track the consumption of starting materials and the formation of the desired product in real-time.

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- Impurity Profiling: High-resolution mass spectrometry can detect and help identify process-related impurities or degradation products, even at trace levels. The unique mass defect of fluorine can aid in distinguishing target-related compounds from background noise.[13]
- Metabolite Identification: In preclinical studies, the fragmentation pattern serves as a reference to help identify potential metabolites of drugs derived from this building block.
- Quality Control: A validated GC-MS or LC-MS method provides a specific identity test for the release of this intermediate, ensuring batch-to-batch consistency.

Conclusion: An Indispensable Tool for Chemical Synthesis

The mass spectrometric analysis of **(2,3,5-Trifluoropyridin-4-yl)methanol**, when approached with a sound strategy, yields a wealth of information that is crucial for the modern drug development professional. By leveraging the complementary strengths of Electrospray Ionization for molecular weight confirmation and Electron Ionization for structural elucidation, scientists can achieve an unambiguous characterization of this vital chemical intermediate. The protocols and insights provided in this guide form a robust foundation for developing reliable, self-validating analytical methods, ultimately ensuring the quality and integrity of the molecules that may become the medicines of tomorrow.

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